

# Physical properties of 5-Methylhexanenitrile (boiling point, density)

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## Compound of Interest

Compound Name: 5-Methylhexanenitrile

Cat. No.: B103281

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## Physical Properties of 5-Methylhexanenitrile: A Technical Guide

This guide provides an in-depth overview of the key physical properties of **5-Methylhexanenitrile**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development who require accurate and detailed information for their work. This document outlines the experimentally determined values for these properties and provides detailed protocols for their measurement.

### Core Physical Properties

The physical characteristics of **5-Methylhexanenitrile** are crucial for its handling, purification, and application in various chemical syntheses. The boiling point and density are fundamental parameters for process design and quality control.

### Data Presentation

The quantitative physical properties of **5-Methylhexanenitrile** are summarized in the table below for quick reference.

Property	Value	Conditions
Boiling Point	172.1°C	at 760 mmHg
Density	0.806 g/cm <sup>3</sup>	Standard conditions

## Experimental Protocols

Accurate determination of physical properties is paramount in scientific research. The following sections detail the standard experimental methodologies for measuring the boiling point and density of a liquid compound such as **5-Methylhexanenitrile**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and reliable method for determining the boiling point is through distillation. [1] For smaller sample volumes, a micro-boiling point determination using a capillary tube is a suitable alternative.[2]

Micro-Boiling Point Determination using a Capillary Tube:

- **Sample Preparation:** A small amount of the liquid sample (a few milliliters) is placed into a fusion tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.
- **Heating:** The assembly is heated, often in a Thiele tube or a similar apparatus, using a controlled heat source. Initially, a stream of bubbles will be observed as trapped air is expelled.
- **Observation:** As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- **Boiling Point Identification:** The heat source is then removed. The boiling point is the temperature at which the liquid just begins to enter the capillary tube as it cools.[2][3] This temperature should be recorded from a thermometer placed in the heating apparatus.

## Determination of Density

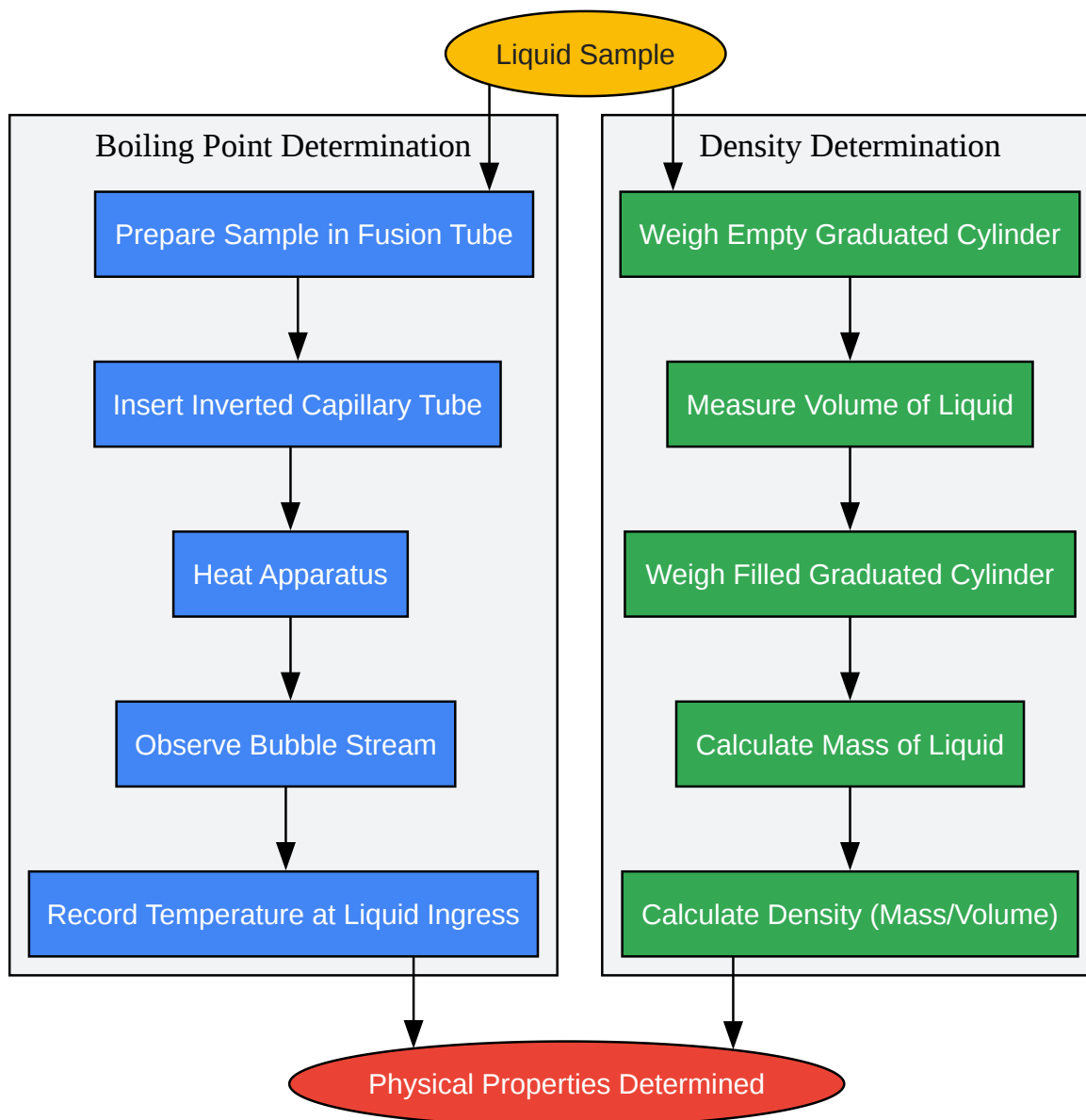
Density is the mass of a substance per unit volume. For liquids, this can be determined with high accuracy using straightforward laboratory equipment.<sup>[4]</sup>

Density Determination using a Graduated Cylinder and Balance:

- **Mass of Empty Cylinder:** An empty, dry measuring cylinder is placed on a digital balance, and its mass is recorded.<sup>[4]</sup>
- **Volume Measurement:** A specific volume of the liquid is carefully measured into the graduated cylinder. The volume should be read from the bottom of the meniscus at eye level to avoid parallax error.<sup>[4]</sup>
- **Mass of Filled Cylinder:** The measuring cylinder containing the liquid is weighed again, and the combined mass is recorded.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the filled cylinder. The density is then calculated by dividing the mass of the liquid by its measured volume ( $\rho = m/V$ ).<sup>[4]</sup> For improved accuracy, it is recommended to perform multiple measurements and calculate an average.<sup>[4][5]</sup>

## Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of a liquid sample.



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Caption: Workflow for determining boiling point and density.

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